Technical Guide: Dimethyl N-Cyanodithioiminocarbonate (CAS 10191-60-3)

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Compound of Interest

Compound Name:	*1-(Dimethylamino)-3-methylpentan-2-ol*
CAS No.:	*1504510-85-3*
Cat. No.:	*B2619944*

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Synthesis, Reactivity, and Applications in Heterocyclic Chemistry[1][2]

Part 1: Executive Summary

Dimethyl N-cyanodithioiminocarbonate (CAS 10191-60-3), often abbreviated as DMDTC, is a pivotal

electrophilic synthon in organic synthesis.[1] Structurally characterized by a central carbon atom double-bonded to a cyanoimine nitrogen and single-bonded to two methylthio groups, it serves as a versatile "push-pull" building block.

Its primary utility lies in its ability to undergo stepwise nucleophilic displacement. The two methylthio (-SMe) groups act as sequentially displaceable leaving groups, allowing chemists to construct complex guanidine derivatives, substituted heterocycles (such as triazoles, pyrimidines, and benzimidazoles), and blockbuster H2-receptor antagonists like Cimetidine.

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This guide provides a rigorous technical analysis of its synthesis, mechanistic behavior, and experimental protocols for drug development and agrochemical research.

Part 2: Chemical Profile & Properties[1][3][4][5]

Property	Data
Chemical Name	Dimethyl N-cyanodithioiminocarbonate
CAS Number	10191-60-3
Molecular Formula	
Molecular Weight	146.23 g/mol
Structure	
Appearance	White to off-white crystalline solid
Melting Point	50–60 °C (Purity dependent)
Solubility	Soluble in alcohols (EtOH, MeOH), , DMSO; Insoluble in water
Hazards	Corrosive (Skin/Eye), Acute Toxicity (Oral)

Part 3: Synthesis Engineering

The synthesis of CAS 10191-60-3 relies on the construction of the dithiocarbonimidate core from cyanamide and carbon disulfide, followed by methylation. Two primary routes exist: the classical laboratory route using methyl iodide and the "greener" industrial route using dimethyl carbonate (DMC).

3.1 Synthesis Workflow (DOT Visualization)

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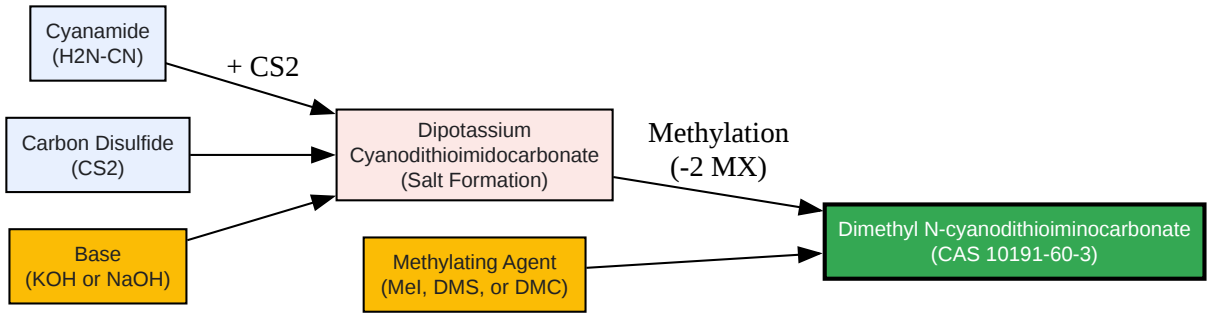

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Figure 1: Synthetic pathway for Dimethyl N-cyanodithioiminocarbonate involving dithiocarboxylation followed by S-methylation.[2]

3.2 Detailed Experimental Protocol (Laboratory Scale)

Objective: Synthesis of 10191-60-3 via the Methyl Iodide route.

Reagents:

- Cyanamide (50% aq. soln): 0.20 mol[3]
- Potassium Hydroxide (KOH): 0.40 mol[4]
- Carbon Disulfide (

  ): 0.20 mol
- Methyl Iodide (

  ): 0.40 mol
- Solvent: Water/Ethanol[5]

Procedure:

- Salt Formation: In a 500 mL 3-neck round-bottom flask equipped with a mechanical stirrer and dropping funnel, dissolve Cyanamide (0.20 mol) in 80 mL water.

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- Add KOH (0.40 mol) slowly while maintaining temperature < 20°C (exothermic). Stir for 30 minutes.
- Add Carbon Disulfide (

) dropwise at room temperature.
- Heat the mixture gently to 40°C and stir for 2 hours until the

  layer disappears and a homogeneous orange-red solution of the dipotassium salt forms.
- Methylation: Cool the mixture to 0–5°C using an ice bath.
- Add Methyl Iodide (0.40 mol) dropwise over 45 minutes, ensuring the temperature does not exceed 10°C.
- Allow the mixture to warm to room temperature and stir overnight. A white/yellowish precipitate will form.
- Isolation: Filter the solid precipitate. Wash with cold water (

  mL) to remove inorganic salts (KI).
- Purification: Recrystallize from Ethanol/Water (9:1).
- Yield: Typical yield is 70–75%. Melting point should be 58–60°C.

Part 4: Mechanistic Reactivity & Applications

The chemical power of CAS 10191-60-3 resides in its biselectrophilic nature. The central carbon is highly electron-deficient due to the electron-withdrawing cyanoimino group (

).

Mechanism:

- First Displacement: A nucleophile (e.g., primary amine) attacks the central carbon, displacing one thiomethyl group (

) to form an N-cyano-S-methylisothiourea.

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- Second Displacement: A second nucleophile (amine, hydrazine) displaces the remaining thiomethyl group to form a cyanoguanidine or cyclize into a heterocycle.

4.1 Reaction Pathways (DOT Visualization)

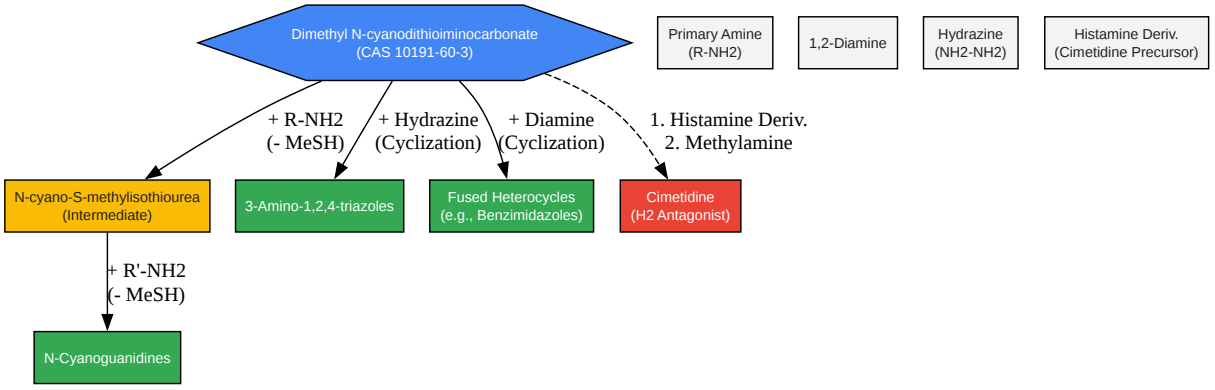

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Figure 2: Divergent synthesis pathways: From linear cyanoguanidines to fused heterocyclic drugs.[1][5][2]

4.2 Case Study: Cimetidine Synthesis

The synthesis of Cimetidine (Tagamet) is the most commercially significant application of CAS 10191-60-3.

- Step 1: Reaction of 4-[(2-aminoethyl)thiomethyl]-5-methylimidazole (a histamine derivative) with CAS 10191-60-3 in isopropanol.
  - Result: Formation of the stable S-methyl isothiourea intermediate. One -SMe group is displaced.
- Step 2: Treatment of the intermediate with excess Methylamine (

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).

- Result: Displacement of the second -SMe group to form the N-cyano-N'-methyl-N''-[imidazole-substituted] guanidine core (Cimetidine).

Part 5: Safety & Handling (MSDS Summary)

Signal Word: DANGER

Hazard Class	Code	Description
Skin Corrosion	H314	Causes severe skin burns and eye damage.
Acute Toxicity	H302	Harmful if swallowed.
Reactivity	-	Contact with acids releases toxic gas (HCN/MeSH).

Precautions:

- PPE: Wear chemical-resistant gloves (Nitrile), face shield, and lab coat.
- Ventilation: Always handle in a fume hood.[6] The reaction releases Methyl Mercaptan (MeSH), which has a stench threshold of ppb levels and is toxic. Use a scrubber (bleach/NaOH) for off-gases.
- Storage: Keep container tightly closed in a cool, dry place. Moisture sensitive.

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- To cite this document: BenchChem. [Technical Guide: Dimethyl N-Cyanodithioiminocarbonate (CAS 10191-60-3)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2619944/docs#technical-guide-dimethyl-n-cyanodithioiminocarbonate-cas-10191-60-3]

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